

# Application Notes and Protocols: Solubilised Vat Orange 1 in Textile Research

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## Compound of Interest

Compound Name: Vat Orange 1

Cat. No.: B116557

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## Introduction

Solubilised **Vat Orange 1**, also known as C.I. 59106, is a water-soluble derivative of **Vat Orange 1**.<sup>[1][2]</sup> This class of dyes, often referred to as Indigosol dyes, offers a simplified application process compared to their insoluble parent vat dyes. In its soluble leuco-ester form, the dye has a low affinity for cellulosic fibers, but upon oxidation in an acidic medium, it is converted back to the insoluble parent vat dye, becoming fixed within the fiber.<sup>[3][4]</sup> This results in excellent fastness properties, making it a subject of interest for high-performance textile applications.<sup>[5]</sup>

These application notes provide detailed protocols for the application of Solubilised **Vat Orange 1** on cotton fabric for research purposes, along with standardized methods for evaluating its performance.

## Chemical and Physical Properties

Property	Value
C.I. Name	Solubilised Vat Orange 1, C.I. 59106[1][2]
Molecular Formula	C <sub>24</sub> H <sub>10</sub> Br <sub>2</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> [1][2]
Molecular Weight	696.25 g/mol [1][2]
CAS Registry Number	1324-15-8[1]
Appearance	Orange Powder[1]
Solubility	Soluble in water[1][5]

## Applications in Textile Research

Solubilised **Vat Orange 1** is primarily used for dyeing and printing on cellulosic fibers such as cotton and viscose.[1][5] Its high stability and excellent fastness to light and washing make it suitable for textiles requiring durability.[5] Research applications include:

- Development of High-Performance Textiles: Investigating the use of Solubilised **Vat Orange 1** in textiles for workwear, military apparel, and outdoor furnishings where high light and wash fastness are critical.
- Advanced Printing Techniques: Due to its initial solubility, it is well-suited for various printing methods, including direct, resist, and discharge printing.[1]
- Functional Finishing: Studying the interaction of the dye with functional finishes (e.g., UV-protective, flame-retardant) to assess compatibility and performance.
- Environmental Impact Assessment: Researching more sustainable dyeing and oxidation methods to reduce the environmental footprint of vat dyeing.

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of Cotton Fabric with Solubilised Vat Orange 1

This protocol details the exhaust dyeing method for cotton fabric in a laboratory setting.

**Materials and Equipment:**

- Scoured and bleached 100% cotton fabric
- Solubilised **Vat Orange 1**
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Glauber's salt ( $\text{Na}_2\text{SO}_4$ ) (optional, for increasing exhaustion)
- Non-ionic wetting agent
- Laboratory dyeing machine (e.g., Launder-Ometer) or beaker dyeing system
- pH meter
- Glass beakers, graduated cylinders, and pipettes
- Stirring rods
- Drying oven

**Procedure:**

- Preparation of the Dyebath:
  - Prepare a stock solution of Solubilised **Vat Orange 1** (e.g., 10 g/L).
  - In a beaker, add the required amount of the dye stock solution to achieve the desired depth of shade (e.g., 2% on weight of fabric, o/wf).
  - Add a non-ionic wetting agent (e.g., 1 g/L).
  - Add Sodium Nitrite (e.g., 10 g/L) to the dyebath.
  - Add water to achieve the desired liquor-to-goods ratio (e.g., 20:1).

- Stir until all components are fully dissolved.
- Dyeing:
  - Introduce the pre-wetted cotton fabric sample into the dyebath at room temperature (approximately 25°C).
  - Gradually raise the temperature of the dyebath to 70-80°C over 20-30 minutes.
  - Maintain this temperature for 30-60 minutes, ensuring continuous agitation of the fabric.
  - For deeper shades, Glauber's salt (e.g., 10-20 g/L) can be added to the dyebath after the initial 15 minutes of dyeing to enhance exhaustion.
- Development (Oxidation):
  - After the dyeing cycle, cool the dyebath to approximately 20-30°C.
  - Prepare a developing bath containing a dilute solution of Sulfuric Acid (e.g., 5-10 g/L).
  - Transfer the dyed fabric to the developing bath.
  - Agitate the fabric in the developing bath for 20-30 minutes at room temperature. This step facilitates the oxidation of the leuco-ester back to the insoluble vat dye within the fiber.
- Rinsing and Soaping:
  - Remove the fabric from the developing bath and rinse thoroughly with cold water to remove excess acid.
  - Prepare a soaping bath containing a non-ionic detergent (e.g., 2 g/L) and sodium carbonate (e.g., 1 g/L).
  - Treat the fabric in the soaping bath at or near boiling (95-100°C) for 15-20 minutes. This step removes any loosely adhering dye particles and helps to stabilize the final shade.
  - Rinse the fabric thoroughly with hot water, followed by a final cold water rinse.
- Drying:

- Squeeze the excess water from the fabric.
- Dry the fabric in an oven at a temperature not exceeding 100°C or air dry.

## Protocol 2: Evaluation of Color Fastness to Washing (ISO 105-C06)

This protocol describes the procedure for determining the resistance of the color of the dyed textile to domestic or commercial laundering.

### Materials and Equipment:

- Dyed cotton fabric specimen (100 mm x 40 mm)
- Multifibre adjacent fabric (e.g., DW type for tests up to 50°C)
- ECE reference detergent
- Sodium perborate tetrahydrate (if required by the specific test procedure)
- Stainless steel balls (6 mm diameter)
- Launder-Ometer or similar apparatus
- Grey Scale for assessing change in color (ISO 105-A02)
- Grey Scale for assessing staining (ISO 105-A03)
- Color matching cabinet with D65 illuminant

### Procedure:

- Specimen Preparation:
  - Cut a specimen of the dyed fabric (100 mm x 40 mm).
  - Stitch the multifibre adjacent fabric to the face of the dyed specimen along one of the shorter sides.

- Washing Procedure (Example: Test C2S at 60°C):
  - Prepare the washing solution containing 4 g/L ECE detergent and 1 g/L sodium perborate.
  - Pre-heat the Launder-Ometer to the test temperature of 60°C.
  - Place the composite specimen in a stainless steel container.
  - Add 25 stainless steel balls to the container.
  - Add 50 mL of the pre-heated washing solution.
  - Seal the container and place it in the Launder-Ometer.
  - Run the machine for 30 minutes at 60°C.
- Rinsing and Drying:
  - Remove the container and rinse the composite specimen twice in hot water and then in cold water.
  - Squeeze out the excess water.
  - Open the stitching on all sides except one of the shorter sides.
  - Dry the specimen by hanging it in the air at a temperature not exceeding 60°C.
- Assessment:
  - Allow the specimen to condition in a standard atmosphere for at least 4 hours.
  - Using the Grey Scale for assessing change in color, evaluate the color change of the dyed specimen under a D65 light source.
  - Using the Grey Scale for assessing staining, evaluate the degree of staining on each of the fiber strips in the multifibre adjacent fabric.

## Protocol 3: Evaluation of Color Fastness to Rubbing (ISO 105-X12)

This protocol determines the resistance of the color of the dyed textile to rubbing off and staining other materials.

### Materials and Equipment:

- Dyed cotton fabric specimen
- White cotton rubbing cloth
- Crockmeter (rubbing fastness tester)
- Grey Scale for assessing staining (ISO 105-A03)
- Color matching cabinet with D65 illuminant

### Procedure:

- Dry Rubbing:
  - Fix the dyed fabric specimen onto the base of the Crockmeter.
  - Mount a dry, conditioned piece of white cotton rubbing cloth onto the rubbing finger.
  - Lower the finger onto the specimen and perform 10 full turns of the crank at a rate of one turn per second.
  - Remove the white rubbing cloth and remove any extraneous fibers.
- Wet Rubbing:
  - Thoroughly wet a piece of white cotton rubbing cloth in distilled water.
  - Squeeze it to a liquid pickup of 100% of its original weight.
  - Repeat the rubbing procedure as described for dry rubbing.

- Assessment:
  - Condition the rubbing cloths in a standard atmosphere.
  - Evaluate the degree of staining on both the dry and wet rubbing cloths using the Grey Scale for assessing staining under a D65 light source.

## Protocol 4: Evaluation of Color Fastness to Light (AATCC 16.3)

This protocol is used to determine the resistance of the dyed material to the action of an artificial light source that simulates natural daylight.

### Materials and Equipment:

- Dyed cotton fabric specimen
- Blue Wool Lightfastness Standards
- Xenon arc lamp apparatus
- Specimen holders
- Grey Scale for assessing change in color (ISO 105-A02)

### Procedure:

- Specimen Preparation:
  - Mount the dyed fabric specimen and a set of Blue Wool standards of varying lightfastness onto cardboard holders.
  - Partially cover both the specimen and the standards with an opaque card.
- Exposure:
  - Place the holders in the Xenon arc apparatus.

- Expose the specimens to the light source under controlled conditions of temperature and humidity as specified in the standard.
- Assessment:
  - Periodically inspect the specimens and the Blue Wool standards.
  - The test is complete when the contrast between the exposed and unexposed parts of the dyed specimen is equal to a specific rating on the Grey Scale (e.g., grade 4).
  - The light fastness rating of the specimen is the number of the Blue Wool standard that shows a similar change in color.

## Data Presentation

The following tables provide representative fastness property data for the parent compound, **C.I. Vat Orange 1**, which can be used as an expected performance benchmark for Solubilised **Vat Orange 1**.

Table 1: Fastness Properties of C.I. **Vat Orange 1** on Cotton

Fastness Test	ISO Standard	AATCC Standard	Rating
Light Fastness	ISO 105-B02	AATCC 16.3	6-7
Washing (Fading)	ISO 105-C06	AATCC 61	5
Washing (Staining)	ISO 105-C06	AATCC 61	5
Chlorine Bleach	ISO 105-N01	-	5
Ironing	ISO 105-X11	AATCC 133	4
Mercerized	-	-	5
Oxygen Bleach	-	-	4
Soaping (Fading)	ISO 105-C06	AATCC 61	5
Soaping (Staining)	ISO 105-C06	AATCC 61	5

Data sourced from World Dye Variety for C.I. **Vat Orange 1.**<sup>[6]</sup>

## Visualizations

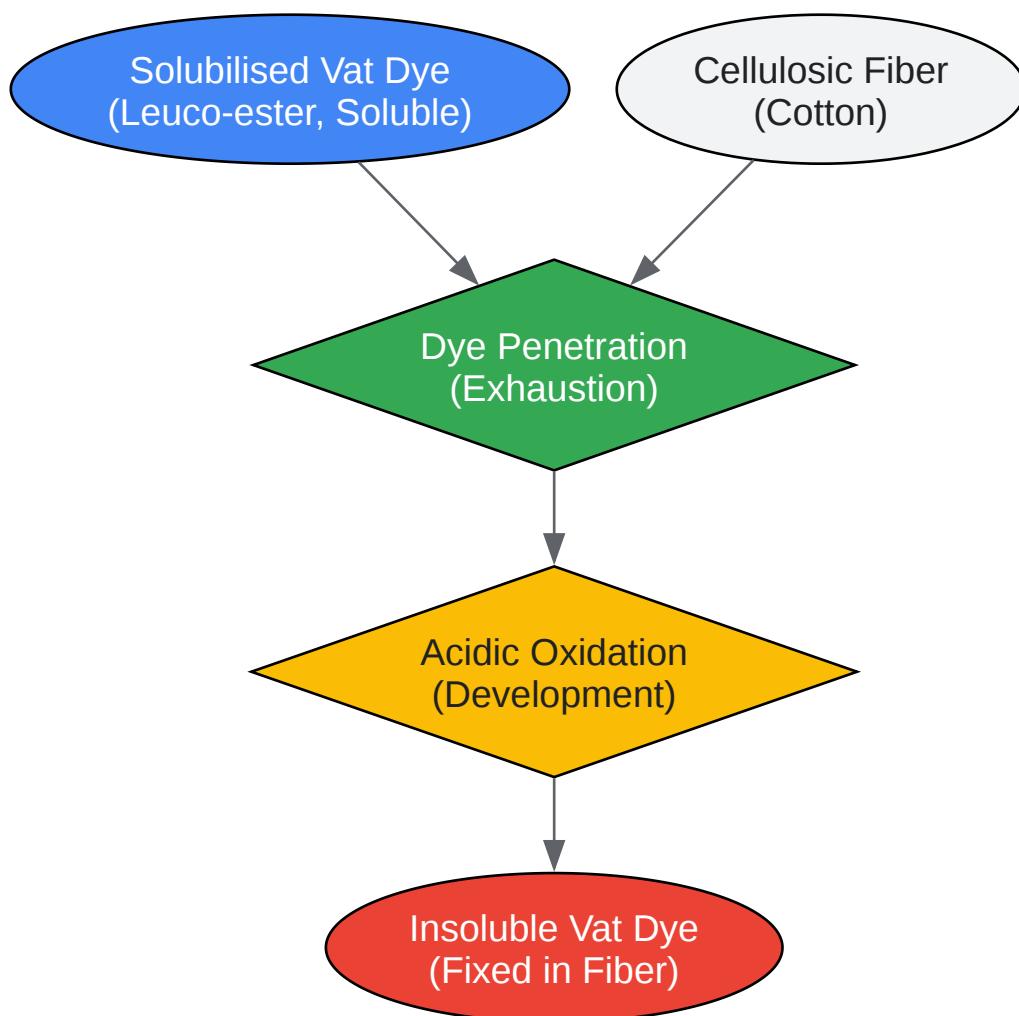
### Experimental Workflow for Dyeing Cotton with Solubilised Vat Orange 1



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Caption: Workflow for the exhaust dyeing of cotton with Solubilised **Vat Orange 1.**

### Logical Relationship of Vat Dyeing Stages



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Caption: Key stages in the application of a solubilised vat dye.

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